

Comprehensive Characterization of 4-(Acetoxyethyl)benzoic Acid: An Integrated Analytical Approach

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Compound of Interest

Compound Name: **4-(Acetoxyethyl)benzoic acid**

Cat. No.: **B100416**

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Abstract

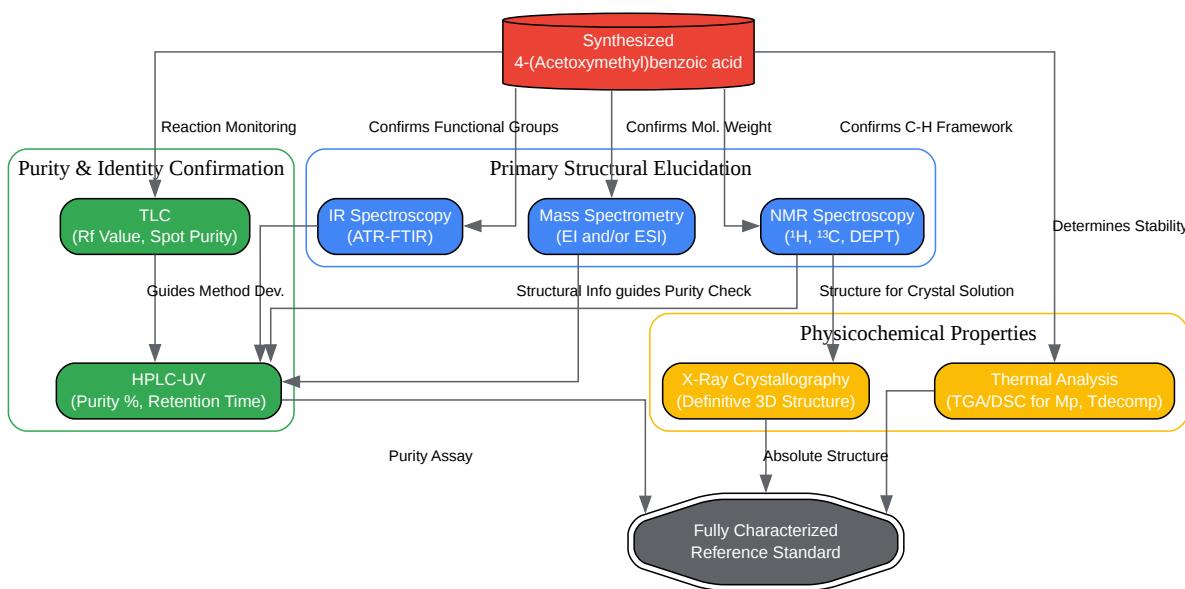
4-(Acetoxyethyl)benzoic acid is a bifunctional organic molecule featuring both a carboxylic acid and an ester group. Its unique structure makes it a valuable building block in organic synthesis and a potential component in pharmaceutical development. Rigorous analytical characterization is paramount to confirm its identity, purity, and stability, ensuring the reliability of downstream applications. This guide provides a detailed overview of the essential analytical techniques for the comprehensive characterization of **4-(Acetoxyethyl)benzoic acid**, synthesizing technical protocols with field-proven insights to establish a self-validating analytical workflow.

Introduction: The Analytical Imperative

4-(Acetoxyethyl)benzoic acid, with the molecular formula $C_{10}H_{10}O_4$ and a molecular weight of approximately 194.18 g/mol, possesses two key functional groups: a carboxylic acid and an acetoxy methyl ester attached to a benzene ring at the para position. The interplay of these groups dictates its chemical reactivity, physical properties, and potential biological activity. In drug development, for instance, such a molecule could act as a linker or a pro-drug moiety. Therefore, an unambiguous confirmation of its structure and the quantification of any impurities are non-negotiable regulatory and scientific requirements.

This document outlines a multi-technique approach, leveraging the strengths of spectroscopic, chromatographic, and thermal methods to build a complete analytical profile of the compound.

Molecular Structure



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